

MK-8745 solubility issues DMSO concentration optimization

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Compound Focus: MK-8745

Cat. No.: S548245

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Frequently Asked Questions (FAQs)

Here are answers to common questions about handling **MK-8745**:

- **What is the solubility of MK-8745 in DMSO?** **MK-8745** is highly soluble in DMSO. Suppliers report stock solution concentrations of **86 mg/mL (199.11 mM)** and even **≥100 mg/mL (231.53 mM)** [1] [2] [3]. This high solubility allows you to make concentrated stock solutions, minimizing the final DMSO concentration in your cell culture experiments.
- **What is the recommended final concentration of DMSO in cell culture?** For cell-based assays, it is crucial to keep the final concentration of DMSO low to avoid cytotoxicity. A general guideline is to keep the **final DMSO concentration below 0.5%** [4]. Always include a vehicle control (DMSO-only) group in your experiments to rule out solvent-related effects.
- **What should I do if my MK-8745 solution precipitates?** If you suspect precipitation, you can try the following steps:
 - **Warm the tube:** Gently warm the tube to **37°C** [1] [3].
 - **Sonicate:** Place the tube in an **ultrasonic bath** for a short time to aid dissolution [1] [3].
 - **Verify storage:** Ensure the stock solution is stored properly, sealed, and **below -20°C** to maintain stability. However, it's best to use the solution soon after preparation [1] [3] [5].

- **Are there alternative formulations for in vivo studies?** Yes, for animal studies, you can use formulations that avoid high concentrations of DMSO. One validated formulation is a clear solution consisting of **5% DMSO, 40% PEG300, 5% Tween-80, and 50% double-distilled water**, which can achieve a working concentration of about **4.3 mg/mL** [2].

MK-8745 Solubility & Formulation Data

The table below summarizes the key quantitative data for handling **MK-8745**.

Property	Reported Value / Method	Source
Solubility in DMSO	86 mg/mL (199.11 mM); ≥100 mg/mL (231.53 mM)	[1] [2] [3]
Solubility in Water	Insoluble	[1] [2] [5]
Solubility in Ethanol	~1-2 mg/mL (with gentle warming & sonication)	[1] [2] [5]
In Vivo Formulation	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O	[2]
Homogeneous Suspension	≥5 mg/mL in 0.5% Carboxymethyl cellulose (CMC-Na)	[2]

Troubleshooting Guide for Common Issues

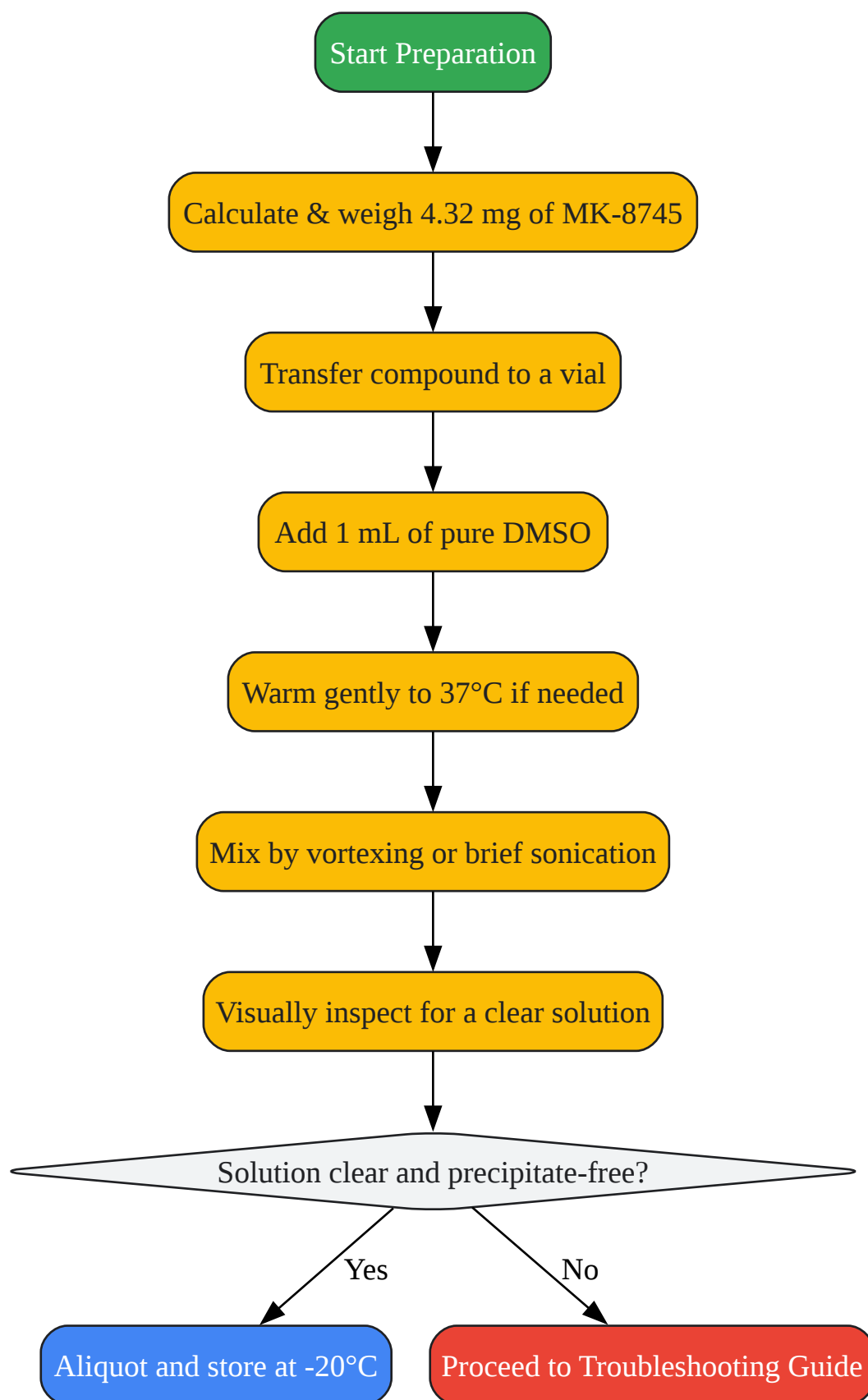
Use this guide to diagnose and resolve specific problems you might encounter.

Problem	Possible Cause	Solution
Precipitation in stock solution	Storage temperature too high; solution not used fresh	Store stock solutions at -20°C or below . Warm to room temperature before opening. Use quickly and avoid multiple freeze-thaw cycles [1] [3] [5].
Low solubility in aqueous buffer	MK-8745 is inherently insoluble in water	Always add the concentrated DMSO stock solution to your aqueous buffer or medium last, while vortexing gently to ensure proper mixing and dilution.

Problem	Possible Cause	Solution
Cell death in control groups	Final DMSO concentration is too high	Calculate and dilute your stock so the final DMSO concentration is $\leq 0.5\%$. Perform a dose-response test for DMSO alone on your specific cell line [4].
Need for in vivo dosing	High DMSO concentration is toxic to animals	Use the pre-validated in vivo formulation (5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O) [2].

Experimental Protocol: Preparing a 10 mM Stock Solution

This workflow outlines the steps to correctly prepare a standard stock solution of **MK-8745** for your *in vitro* experiments.



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Procedure Notes:

- **Calculation:** The molecular weight of **MK-8745** is 431.91 g/mol. To make a 10 mM solution in 1 mL of DMSO, you need $(10 \mu\text{mol}) * (431.91 \mu\text{g}/\mu\text{mol}) = 4319.1 \mu\text{g}$, or **about 4.32 mg** of the compound.
- **Mixing:** If the powder does not dissolve immediately after adding DMSO, use the techniques in the troubleshooting guide: warm the vial in a **37°C water bath** and/or use a brief **sonication** in an ultrasonic bath [1] [3].
- **Storage:** For long-term stability, **aliquot** the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and **store at -20°C or below** [1] [3] [5].

Key Takeaways for Researchers

- **High DMSO Solubility:** You can easily prepare highly concentrated stock solutions (>85 mg/mL), which helps keep the final DMSO concentration in cell culture media well below toxic levels (0.5%) [1] [2] [4].
- **Use Validated Formulations:** For *in vivo* work, rely on the pre-validated formulation (5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O) to ensure solubility and minimize animal toxicity [2].
- **Proper Handling is Critical:** Always warm and sonicate your stock solutions if you see precipitation, and store them correctly at -20°C to maintain stability and performance [1] [3] [5].

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